

A Technical History of JPL's Robotic Exploration of Mars

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **JPL**

Cat. No.: **B12372427**

[Get Quote](#)

For decades, NASA's Jet Propulsion Laboratory (**JPL**) has been at the forefront of robotic exploration of Mars. A succession of increasingly sophisticated orbiters, landers, and rovers has transformed our understanding of the Red Planet, revealing a world with a complex geological history and a past that may have been conducive to life. This technical guide provides an in-depth overview of **JPL**'s key Mars missions, detailing their scientific objectives, instrument payloads, and experimental methodologies for an audience of researchers, scientists, and drug development professionals.

Early Reconnaissance: The Mariner Flybys

JPL's journey to Mars began with the Mariner program, a series of flyby missions that provided the first close-up views of the planet. These early missions were crucial for gathering fundamental data about Mars's atmosphere and surface, paving the way for future, more complex explorations.

Mariner 4, launched in 1964, was the first successful flyby of Mars.^{[1][2]} Its primary objective was to capture and transmit the first close-up images of the Martian surface.^{[1][2]} The spacecraft also conducted measurements of interplanetary space and the Martian environment.^{[1][3]}

Orbital Surveillance: Charting the Red Planet from Above

Following the initial flybys, **JPL** developed a series of orbiters designed for long-term observation of Mars. These missions have been instrumental in mapping the planet's surface, studying its climate, and identifying potential landing sites for future missions.

Mariner 9, which arrived at Mars in 1971, became the first spacecraft to orbit another planet.[\[4\]](#) [\[5\]](#)[\[6\]](#) Despite arriving during a global dust storm, it went on to map 85% of the Martian surface, revealing features like the vast Valles Marineris canyon system and the towering Olympus Mons volcano.[\[6\]](#)

Subsequent orbiters have continued to build upon this legacy. Mars Global Surveyor provided high-resolution imaging and topographic data that revolutionized our understanding of Martian geology.[\[7\]](#)[\[8\]](#) Mars Odyssey has been instrumental in mapping the distribution of water ice and has served as a crucial communications relay for surface missions.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#) The Mars Reconnaissance Orbiter carries a powerful high-resolution camera and other instruments to study the Martian climate and geology in unprecedented detail.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

On the Ground: Landers and Rovers

JPL's landers and rovers have provided an up-close and personal view of the Martian surface, conducting detailed analyses of rocks and soil to search for evidence of past water activity and assess the planet's habitability.

The Viking Program, while managed by NASA's Langley Research Center, included two orbiters built and operated by **JPL**.[\[19\]](#) The Viking 1 lander was the first U.S. mission to successfully land on Mars and conduct experiments on the surface.[\[20\]](#)

The modern era of Mars surface exploration began with Mars Pathfinder and its small rover, Sojourner, in 1997.[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#) This mission demonstrated the feasibility of a low-cost landing system and the value of a mobile platform for exploration.[\[21\]](#)[\[23\]](#)

This success was followed by the twin Mars Exploration Rovers, Spirit and Opportunity, which landed in 2004.[\[25\]](#)[\[26\]](#) Designed for a 90-day mission, both rovers far exceeded their operational lifetimes, making significant discoveries about the history of water on Mars.[\[25\]](#)[\[27\]](#)

The Mars Science Laboratory mission delivered the car-sized rover Curiosity to Gale Crater in 2012.[\[28\]](#)[\[29\]](#)[\[30\]](#)[\[31\]](#) Curiosity's advanced suite of instruments is designed to assess Mars's past and present habitability.[\[28\]](#)[\[30\]](#)

The most recent addition to **JPL**'s Martian fleet is the Perseverance rover, which landed in Jezero Crater in 2021 as part of the Mars 2020 mission.[32][33] Perseverance is searching for signs of ancient microbial life and collecting rock and soil samples for potential future return to Earth.[32][33][34][35][36]

Quantitative Mission Data

The following tables summarize key quantitative data for **JPL**'s Mars exploration missions.

Flyby and Orbiter Missions	Launch Date	Mars Arrival Date	Mission Type	Key Scientific Instruments
Mariner 4	Nov 28, 1964	Jul 15, 1965	Flyby	Imaging System, Helium Magnetometer, Plasma Probe, Cosmic Ray Telescope, Cosmic Dust Detector [1] [2] [37] [38]
Mariner 9	May 30, 1971	Nov 14, 1971	Orbiter	Imaging System, Infrared Interferometer Spectrometer, Ultraviolet Spectrometer, Infrared Radiometer [4] [5] [6] [39]
Viking 1 Orbiter	Aug 20, 1975	Jun 19, 1976	Orbiter	Imaging System, Atmospheric Water Detector, Infrared Thermal Mapper [20]
Viking 2 Orbiter	Sep 9, 1975	Aug 7, 1976	Orbiter	Imaging System, Atmospheric Water Detector, Infrared Thermal Mapper
Mars Global Surveyor	Nov 7, 1996	Sep 12, 1997	Orbiter	Mars Orbiter Camera (MOC), Mars Orbiter Laser Altimeter

(MOLA), Thermal Emission Spectrometer (TES), Magnetometer/Electron Reflectometer[7] [8][40][41]

Mars Odyssey	Apr 7, 2001	Oct 24, 2001	Orbiter	Thermal Emission Imaging System (THEMIS), Gamma Ray Spectrometer (GRS), Martian Radiation Environment Experiment (MARIE)[9][10] [11][12][13]
--------------	-------------	--------------	---------	--

Mars Reconnaissance Orbiter	Aug 12, 2005	Mar 10, 2006	Orbiter	High Resolution Imaging Science Experiment (HiRISE), Context Camera (CTX), Mars Color Imager (MARCI), Compact Reconnaissance Imaging Spectrometer for Mars (CRISM), Mars Climate Sounder (MCS), Shallow Radar
-----------------------------	--------------	--------------	---------	---

(SHARAD)[[15](#)]

[[16](#)]

Lander and Rover Missions	Launch Date	Mars Landing Date	Mission Type	Key Scientific Instruments
Viking 1 Lander	Aug 20, 1975	Jul 20, 1976	Lander	Imaging System, Gas Chromatograph-Mass Spectrometer, X-ray Fluorescence Spectrometer, Seismometer, Meteorology Instrument Package, Biology Instrument[20]
Viking 2 Lander	Sep 9, 1975	Sep 3, 1976	Lander	Imaging System, Gas Chromatograph-Mass Spectrometer, X-ray Fluorescence Spectrometer, Seismometer, Meteorology Instrument Package, Biology Instrument
Mars Pathfinder & Sojourner	Dec 4, 1996	Jul 4, 1997	Lander & Rover	Imager for Mars Pathfinder (IMP), Atmospheric Structure Instrument/Meteorology Package (ASI/MET), Alpha Proton X-ray Spectrometer

(APXS) (on
rover)[21][24]

Spirit (MER-A)	Jun 10, 2003	Jan 4, 2004	Rover	Panoramic Camera (Pancam), Microscopic Imager (MI), Mini-Thermal Emission Spectrometer (Mini-TES), Mössbauer Spectrometer, Alpha Particle X-ray Spectrometer (APXS), Rock Abrasion Tool (RAT)[25][26][27]
----------------	--------------	-------------	-------	---

Panoramic Camera (Pancam), Microscopic Imager (MI), Mini-Thermal Emission Spectrometer (Mini-TES), Mössbauer Spectrometer, Alpha Particle X-ray Spectrometer (APXS), Rock Abrasion Tool (RAT)[25][26][42]

Curiosity (MSL)	Nov 26, 2011	Aug 6, 2012	Rover	Mast Camera (Mastcam),
-----------------	--------------	-------------	-------	------------------------

Chemistry and Camera (ChemCam), Alpha Particle X-ray Spectrometer (APXS), Chemistry and Mineralogy (CheMin), Sample Analysis at Mars (SAM), Radiation Assessment Detector (RAD), Dynamic Albedo of Neutrons (DAN), Rover Environmental Monitoring Station (REMS), Mars Hand Lens Imager (MAHLI), Mars Descent Imager (MARDI) [\[28\]](#)[\[29\]](#)[\[30\]](#)[\[43\]](#)

Perseverance (Mars 2020)	Jul 30, 2020	Feb 18, 2021	Rover & Helicopter	Mastcam-Z, SuperCam, Planetary Instrument for X-ray Lithochemistry (PIXL), Scanning Habitable Environments with Raman & Luminescence for Organics &
-----------------------------	--------------	--------------	--------------------	---

Chemicals
(SHERLOC),
Mars Oxygen In-
Situ Resource
Utilization
Experiment
(MOXIE), Mars
Environmental
Dynamics
Analyzer
(MEDA), Radar
Imager for Mars'
Subsurface
Experiment
(RIMFAX)[\[32\]](#)[\[33\]](#)
[\[34\]](#)[\[35\]](#)

Experimental Protocols and Methodologies

The scientific instruments aboard **JPL**'s Mars missions employ a variety of sophisticated techniques to analyze the Martian environment. Below are detailed methodologies for some of the key experiments.

Rover-Based Remote and Contact Science

JPL's Mars rovers utilize a two-tiered approach to scientific investigation: remote sensing from the mast and in-situ analysis with an arm-mounted instrument suite.

Remote Sensing Protocol:

- Target Identification: The Panoramic Camera (Pancam) or Mastcam-Z surveys the surrounding terrain to identify geological features of interest. These are multispectral imagers capable of creating high-resolution, panoramic, and stereoscopic images.
- Elemental and Mineralogical Analysis: The Chemistry and Camera (ChemCam) instrument on Curiosity and the SuperCam on Perseverance use Laser-Induced Breakdown Spectroscopy (LIBS). A high-powered laser vaporizes a small amount of a rock or soil target

from a distance. The resulting plasma is analyzed by a spectrometer to determine the elemental composition. SuperCam also incorporates Raman and infrared spectroscopy for mineralogical analysis.

Contact Science Protocol:

- Surface Preparation: For rock targets, the Rock Abrasion Tool (RAT) on the Mars Exploration Rovers or the drill on Curiosity and Perseverance can remove the weathered outer layer to expose fresh material.
- Microscopic Imaging: The Microscopic Imager (MI) on Spirit and Opportunity and the Mars Hand Lens Imager (MAHLI) on Curiosity and Perseverance provide close-up, high-resolution images of the rock and soil texture.
- Elemental Composition: The Alpha Particle X-ray Spectrometer (APXS), present on Sojourner, the Mars Exploration Rovers, Curiosity, and Perseverance, bombards the target with alpha particles and X-rays. The resulting backscattered alpha particles and X-ray fluorescence are measured to determine the elemental composition of the sample.
- Mineralogical Analysis:
 - The Mössbauer Spectrometer on Spirit and Opportunity was used to identify iron-bearing minerals.
 - The Chemistry and Mineralogy (CheMin) instrument on Curiosity uses X-ray diffraction to identify and quantify the minerals in a powdered rock or soil sample delivered by the rover's drill.
 - The Scanning Habitable Environments with Raman & Luminescence for Organics & Chemicals (SHERLOC) instrument on Perseverance uses an ultraviolet laser to perform fine-scale mapping of minerals and organic molecules.

Orbiter-Based Surface and Atmospheric Analysis

JPL's Mars orbiters employ a suite of instruments to study the planet's surface and atmosphere from a global perspective.

Surface Composition and Topography:

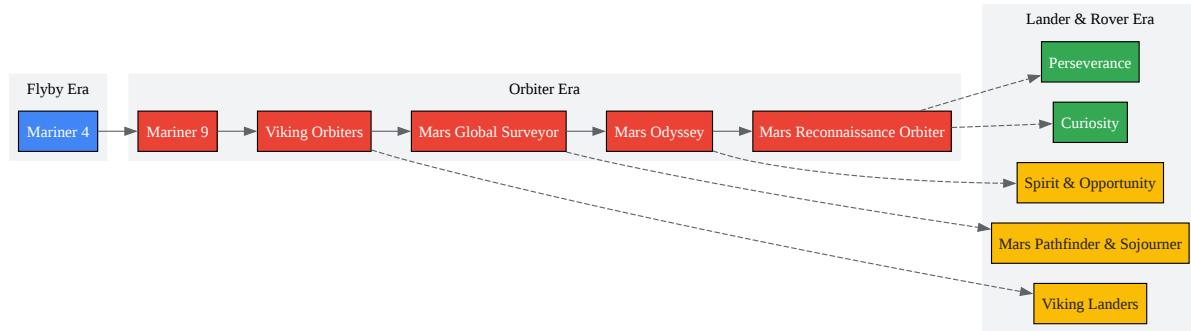
- Thermal Emission Spectrometry: The Thermal Emission Spectrometer (TES) on Mars Global Surveyor and the Thermal Emission Imaging System (THEMIS) on Mars Odyssey measure the infrared energy emitted from the Martian surface. Different minerals radiate heat at characteristic wavelengths, allowing scientists to create maps of surface mineralogy.
- Laser Altimetry: The Mars Orbiter Laser Altimeter (MOLA) on Mars Global Surveyor used a laser to measure the round-trip travel time of a light pulse from the spacecraft to the surface and back. This data was used to create a highly accurate topographic map of Mars.
- High-Resolution Imaging: The High Resolution Imaging Science Experiment (HiRISE) on the Mars Reconnaissance Orbiter is a powerful telescopic camera capable of imaging the Martian surface with resolutions as fine as a few tens of centimeters per pixel.

Atmospheric Profiling:

- The Mars Climate Sounder (MCS) on the Mars Reconnaissance Orbiter observes the Martian atmosphere in the infrared to measure temperature, pressure, humidity, and dust content at different altitudes.

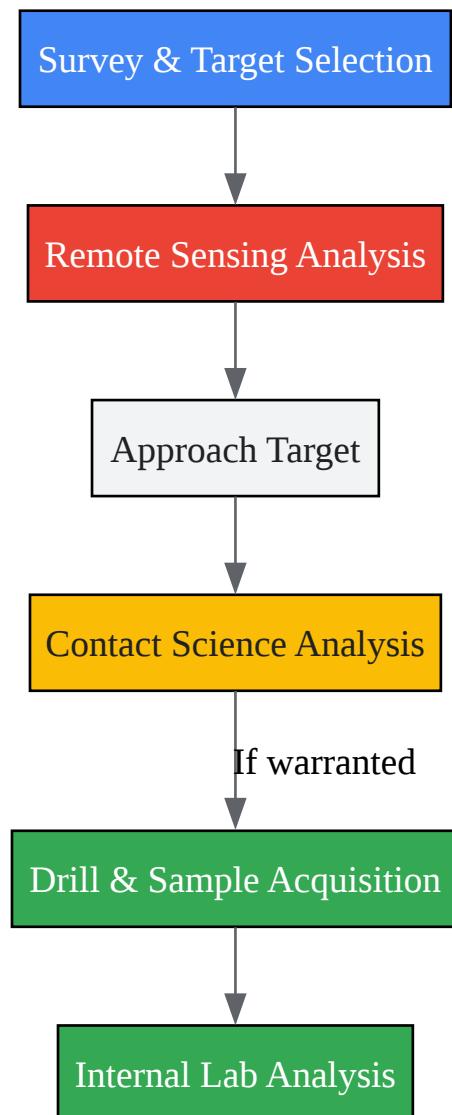
Visualizing JPL's Mars Exploration

The following diagrams illustrate key aspects of **JPL**'s Mars exploration history and methodologies.



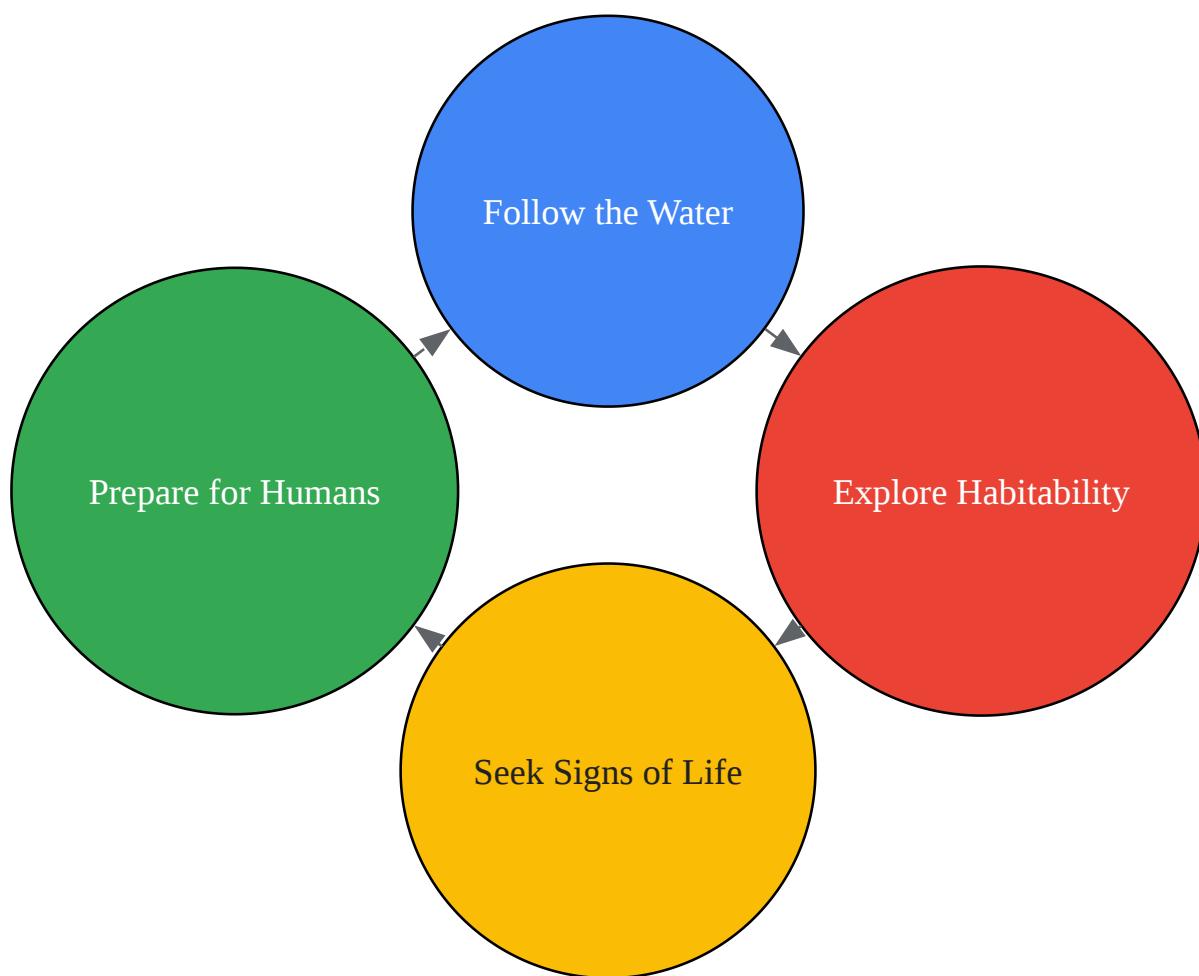
[Click to download full resolution via product page](#)

Caption: A timeline of key **JPL** Mars exploration missions.



[Click to download full resolution via product page](#)

Caption: A simplified workflow for Mars rover scientific investigations.



[Click to download full resolution via product page](#)

Caption: The evolving science goals of **JPL**'s Mars Exploration Program.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mariner 4 - Wikipedia [en.wikipedia.org]
- 2. Mariner 4 - Mars Missions - NASA Jet Propulsion Laboratory | NASA Jet Propulsion Laboratory (JPL) [jpl.nasa.gov]

- 3. Khan Academy [khanacademy.org]
- 4. Mariner 9 - Wikipedia [en.wikipedia.org]
- 5. Mariner 9 - Marspedia [marspedia.org]
- 6. science.nasa.gov [science.nasa.gov]
- 7. Mars Global Surveyor | U.S. Geological Survey [usgs.gov]
- 8. britannica.com [britannica.com]
- 9. researchgate.net [researchgate.net]
- 10. hou.usra.edu [hou.usra.edu]
- 11. Mars Odyssey [astronautix.com]
- 12. science.nasa.gov [science.nasa.gov]
- 13. jpl.nasa.gov [jpl.nasa.gov]
- 14. Mars Reconnaissance Orbiter - Wikipedia [en.wikipedia.org]
- 15. planetary.org [planetary.org]
- 16. science.nasa.gov [science.nasa.gov]
- 17. science.nasa.gov [science.nasa.gov]
- 18. Mars Reconnaissance Orbiter - Marspedia [marspedia.org]
- 19. Viking program - Wikipedia [en.wikipedia.org]
- 20. Viking 1 - Mars Missions - NASA Jet Propulsion Laboratory | NASA Jet Propulsion Laboratory (JPL) [jpl.nasa.gov]
- 21. planetary.org [planetary.org]
- 22. astronomy.com [astronomy.com]
- 23. Mars Pathfinder - Mars Missions - NASA Jet Propulsion Laboratory | NASA Jet Propulsion Laboratory (JPL) [jpl.nasa.gov]
- 24. Mars Pathfinder - Wikipedia [en.wikipedia.org]
- 25. Mars Exploration Rover | Facts, Spirit, & Opportunity | Britannica [britannica.com]
- 26. Missions to Mars - Spirit and Opportunity [astronomyonline.org]
- 27. Spirit (rover) - Wikipedia [en.wikipedia.org]
- 28. science.nasa.gov [science.nasa.gov]
- 29. Mars Science Laboratory - Wikipedia [en.wikipedia.org]

- 30. Curiosity (rover) - Wikipedia [en.wikipedia.org]
- 31. Ipi.usra.edu [Ipi.usra.edu]
- 32. science.nasa.gov [science.nasa.gov]
- 33. Perseverance – a high-tech laboratory on wheels [dlr.de]
- 34. science.nasa.gov [science.nasa.gov]
- 35. planetary.org [planetary.org]
- 36. newatlas.com [newatlas.com]
- 37. Mariner 4 - Marspedia [marspedia.org]
- 38. honeysucklecreek.net [honeysucklecreek.net]
- 39. General Information - Mariner 9 [lasp.colorado.edu]
- 40. Mars Global Surveyor - Wikipedia [en.wikipedia.org]
- 41. science.nasa.gov [science.nasa.gov]
- 42. science.nasa.gov [science.nasa.gov]
- 43. Mars Science Laboratory & Curiosity Rover | Dawnbreaker MRR [mrr.dawnbreaker.com]
- To cite this document: BenchChem. [A Technical History of JPL's Robotic Exploration of Mars]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12372427#history-of-jpl-s-mars-exploration-missions\]](https://www.benchchem.com/product/b12372427#history-of-jpl-s-mars-exploration-missions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com